

optimizing dSPE parameters for azaconazole recovery

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Compound Focus: Azaconazole

CAS No.: 60207-31-0

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dSPE Method Parameters from Multi-Residue Analyses

The following table summarizes key dSPE parameters from validated methods that successfully recovered **azaconazole** alongside other pesticides.

Matrix	dSPE Sorbent Combinations	Key Additives & Solvents	Reported Recovery & Precision (for multi-residue methods including azaconazole)	Citation
Herbal Medicines (roots/rhizomes)	25 mg PSA, 2.5-7.5 mg GCB, 150 mg MgSO ₄	Extraction: 0.1% formic acid in ACN/ethyl acetate (7:3, v/v)	Recovery: 70-120% for the vast majority of 296 pesticides; RSD ≤ 20%	[1]
Wood	Mixed Cation Anion eXchanger (MCAX) for purification	Extraction: Acetone via Soxhlet; Azaconazole used as a Recovery Standard (RS)	High precision (<5% RSD); Recoveries of 80-100% for target fungicides/insecticide	[2]

Matrix	dSPE Sorbent Combinations	Key Additives & Solvents	Reported Recovery & Precision (for multi-residue methods including azaconazole)	Citation
Paddy Soils	25 mg PSA, 25 mg C18, 150 mg MgSO ₄	-	Recovery: Satisfied 70-120% for nearly all of 342 pesticides; RSD < 20%	[3]
Honey	150 mg PSA, 900 mg MgSO ₄	-	The method was validated for 168 compounds with very high sensitivity.	[4]

Detailed Experimental Protocols

Here are the detailed workflows from the cited research, which you can adapt into standard operating procedures.

Protocol 1: Multi-Residue Analysis in Complex Herbal Matrices

This method from *Park et al. (2023)* is highly relevant due to its successful application in complex, challenging matrices similar to many biological samples in drug development [1].

- **Extraction:**

- Weigh 5 g of dried, homogenized sample into a 50 mL tube.
- Add 10 mL of extraction solvent: **0.1% formic acid in acetonitrile/ethyl acetate (7:3, v/v)**.
- Shake vigorously for 1 minute.
- Add a salt mixture (e.g., MgSO₄ and NaCl) for partitioning, shake immediately and centrifuges.
- Collect the organic supernatant.

- **DSPE Clean-up:**

- Transfer an aliquot (e.g., 2 mL) of the extract to a dSPE tube containing a sorbent mixture.
- The study compared several combinations. The most effective for broad-spectrum clean-up in root/rhizome samples was:
 - **25 mg PSA** (removes sugars, fatty acids, other polar organic acids)

- **2.5 mg or 7.5 mg GCB** (effective at removing pigments like chlorophyll; note: may planar pesticides)
- **150 mg MgSO₄** (removes residual water)
- Shake for 1 minute and centrifuge.
- **Analysis:**
 - The final extract is analyzed by **GC-MS/MS** or **LC-MS/MS**. For GC-MS/MS analysis, the use of analyte protectants is recommended to improve peak shape and sensitivity [1] [4].

Protocol 2: Analysis in Wood, Using Azaconazole as a Recovery Standard

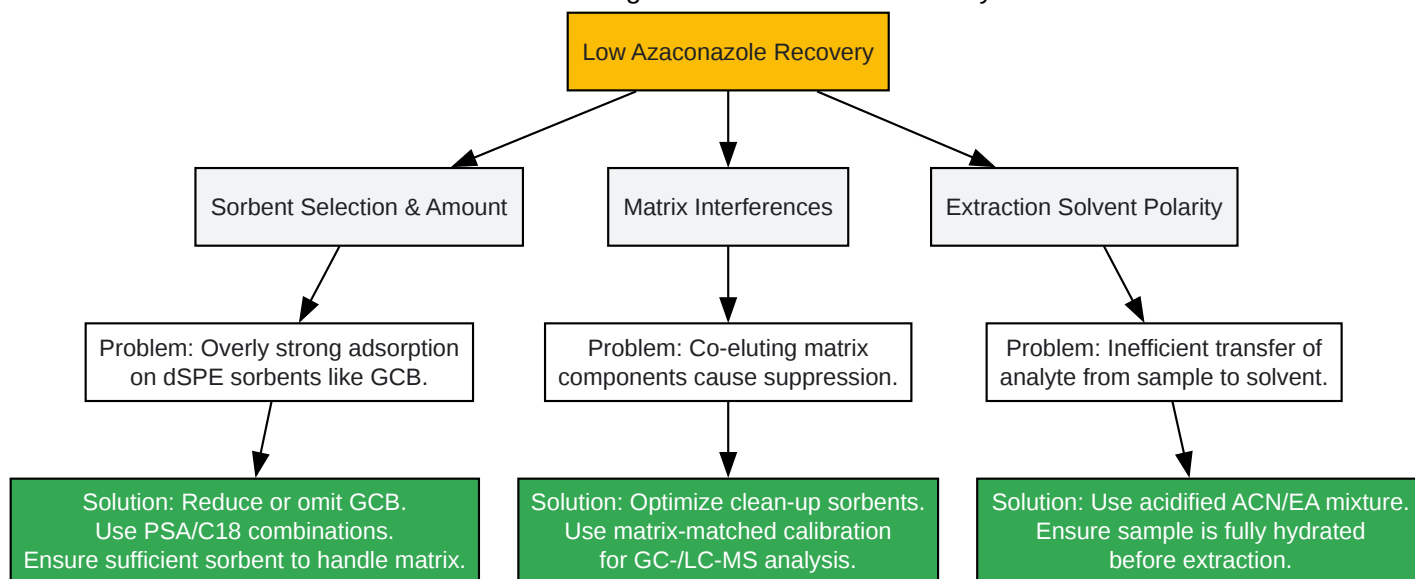
This method by Štávková *et al.* (2011) is notable for its use of **azaconazole** as a **recovery standard (RS1)**, indicating its reliability for monitoring analyte losses during sample preparation [2].

- **Extraction:**
 - Grind the wood sample to a fine powder.
 - Use **Soxhlet extraction with acetone** for 18 hours.
 - Concentrate the extract under a stream of nitrogen.
- **SPE Purification:**
 - This study used a cartridge-based **Mixed Cation Anion eXchanger (MCAX)** for purification instead of dSPE, which is highly effective for cleaning up complex wood extracts.
 - The extract is reconstituted and loaded onto the MCAX SPE cartridge. After washing, the analytes are eluted with a suitable solvent.
- **GC-MS Analysis:**
 - The final extract is analyzed by **GC-MS**. The method reported high precision (<5% RSD) and recoveries of 80-100% for the target analytes [2].

Troubleshooting Common dSPE Issues

The workflow below outlines a logical approach to diagnosing and resolving common recovery problems.

Troubleshooting Low Azaconazole Recovery



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Key Considerations for Your Guide

Based on the search results, here are critical points to emphasize:

- **Azaconazole Properties:** It is a triazole fungicide, classified as a Demethylation Inhibitor (DMI) with the FRAC code 3 [5]. This information is useful for predicting its chemical behavior.
- **The Role of Acidification:** The use of **0.1% formic acid** in the extraction solvent can be critical for improving the recovery of a wide range of pesticides, likely by protonating certain compounds and improving solubility [1].
- **The Gold Standard: Internal Standards:** For definitive troubleshooting of recovery issues, strongly recommend the use of a recovery standard. As shown in the wood study, a deuterated analog of **azaconazole** or a closely related triazole like **hexaconazole** (used as an internal standard in another study [2]) can precisely track and correct for losses in any sample preparation step.

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